

Spectroscopic Unveiling of 3-(2-phenoxyphenyl)propanoic acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(2-phenoxyphenyl)propanoic Acid

Cat. No.: B1303855

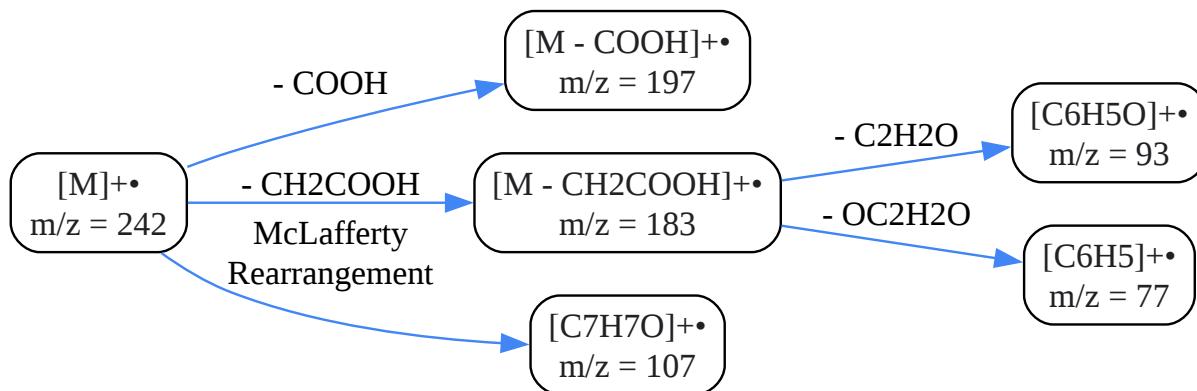
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Introduction

3-(2-phenoxyphenyl)propanoic acid is a molecule of significant interest in medicinal chemistry and materials science, owing to its structural motifs which include a carboxylic acid, a diphenyl ether linkage, and a flexible propanoic acid chain. A thorough understanding of its three-dimensional structure and electronic properties is paramount for elucidating its mechanism of action and for the rational design of novel derivatives. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), provide a powerful toolkit for the detailed structural characterization of this compound. This technical guide offers an in-depth analysis of the expected spectroscopic data for **3-(2-phenoxyphenyl)propanoic acid**, providing a predictive framework for researchers and a baseline for experimental verification.

Molecular Structure and Key Features

A clear understanding of the molecular architecture is the foundation for interpreting spectroscopic data. The structure of **3-(2-phenoxyphenyl)propanoic acid** incorporates several key functional groups that will give rise to characteristic spectroscopic signals.

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- To cite this document: BenchChem. [Spectroscopic Unveiling of 3-(2-phenoxyphenyl)propanoic acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1303855#spectroscopic-data-nmr-ir-ms-of-3-2-phenoxyphenyl-propanoic-acid>

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